

A Comparative Guide to the Synthetic Routes of 3-Phenoxybenzoyl Cyanide

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Compound of Interest

Compound Name: 3-Phenoxybenzoyl cyanide

Cat. No.: B042598

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3-Phenoxybenzoyl cyanide is a key intermediate in the synthesis of various commercial products, most notably a class of synthetic pyrethroid insecticides. The efficiency and viability of its production are of significant interest in both academic research and industrial applications. This guide provides a comparative analysis of four principal synthetic routes to **3-phenoxybenzoyl cyanide**, offering a side-by-side look at their methodologies, performance, and the necessary experimental conditions.

Comparison of Synthetic Routes

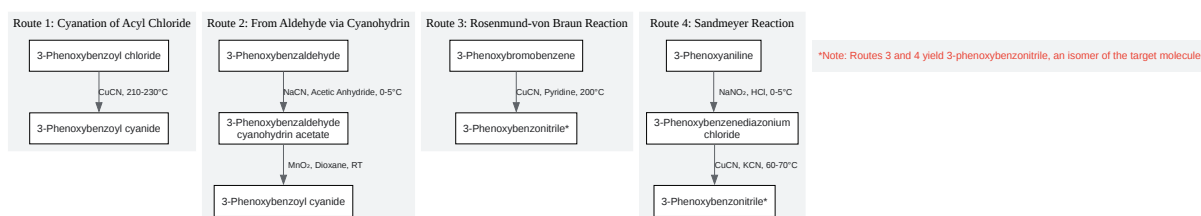
The following table summarizes the key quantitative data for the different synthetic pathways to **3-phenoxybenzoyl cyanide**.

Synthetic Route	Starting Material	Key Reagents	Reaction Time	Temperature (°C)	Yield (%)	Key Advantages	Key Disadvantages
Route 1: Cyanation of Acyl Chloride	3-Phenoxy benzoyl chloride	Cuprous cyanide (CuCN)	1.5 - 2 hours	210 - 230	60 - 65	Direct conversion, relatively short reaction time.	High temperature, potential for side reactions.
Route 2: From Aldehyde via Cyanohydrin	3-Phenoxy benzaldehyde	NaCN, Acetic Anhydride; then MnO ₂	2-step process: 1.5h for cyanohydrin, 24h for oxidation	0 - 5 (step 1); Room Temp (step 2)	~70 (overall)	Milder initial reaction conditions.	Two-step process, use of a stoichiometric oxidant.
Route 3: Rosenmund-von Braun Reaction	3-Phenoxy bromobenzene	Cuprous cyanide (CuCN)	20 hours	200	~80	Good yield, direct conversion from aryl halide.	High temperature, long reaction time, use of a polar aprotic solvent.
Route 4: Sandmeyer Reaction	3-Phenoxy aniline	NaNO ₂ , HCl; then CuCN, KCN	Diazotization: < 1 hr; Cyanation: 15-30 min	0 - 5 (diazotization); 60 - 70 (cyanation)	~75	Readily available starting material, good yield.	Generation of diazonium salt intermediate requires careful temperature control.

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control.

Visualizing the Synthetic Pathways

The following diagrams illustrate the logical flow of each synthetic route to **3-phenoxybenzoyl cyanide**.



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